computational modeling of 1,1,2,3-Tetramethylcyclohexane conformations

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Compound of Interest

Compound Name:	*1,1,2,3-Tetramethylcyclohexane*
CAS No.:	*6783-92-2*
Cat. No.:	*B12650922*

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Application Note: A-01123

Abstract

The conformational landscape of substituted cyclohexanes is a cornerstone of stereochemistry, profoundly influencing molecular properties, reactivity, and biological interactions. For drug development professionals and organic chemists, an accurate understanding of the predominant conformations is critical. This application note presents a detailed, multiscale computational protocol for the exhaustive conformational analysis of **1,1,2,3-tetramethylcyclohexane**. We delineate a robust workflow that initiates with a broad conformational search using the computationally efficient MMFF94 molecular mechanics force field, followed by high-accuracy energy refinement and validation using Density Functional Theory (DFT). This guide explains the causal reasoning behind methodological choices, provides step-by-step protocols for implementation, and offers a framework for interpreting the resulting energetic and geometric data.

Introduction: The Significance of Conformational Isomerism

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Substituted cyclohexanes, such as **1,1,2,3-tetramethylcyclohexane**, serve as fundamental scaffolds in numerous pharmaceutical agents and complex organic molecules. The spatial arrangement of substituents on the cyclohexane ring dictates the molecule's overall shape, polarity, and steric profile. These factors are, in turn, decisive in molecular recognition events, such as ligand-receptor binding or substrate-enzyme interactions.

The cyclohexane ring is not planar; it predominantly adopts a low-energy "chair" conformation. Substituents can occupy two distinct positions: axial (perpendicular to the ring's plane) or equatorial (in the plane of the ring). Through a process known as a "ring flip," these positions interconvert. However, for a substituted cyclohexane, the two chair conformers are often not equal in energy.[1] The energetic penalty associated with sterically demanding axial substituents, known as 1,3-diaxial interaction, typically governs the conformational equilibrium.[1][2]

1,1,2,3-tetramethylcyclohexane presents a compelling case study due to its unique substitution pattern:

- A gem-dimethyl group at the C1 position, which guarantees that one methyl group must always be axial in any chair conformation.
- Two vicinal methyl groups at C2 and C3, introducing potential gauche interactions.

A simple qualitative analysis is insufficient to confidently determine the energetic hierarchy of all possible conformers, including non-chair forms (e.g., twist-boat). Computational modeling provides a powerful and quantitative solution to this challenge.

Theoretical & Strategic Foundations

The Driving Force: Steric Strain

The conformational preference of substituted cyclohexanes is primarily dictated by the minimization of steric strain. The key interactions to consider are:

- A-Value: This empirically derived value quantifies the Gibbs free energy difference (ΔG) when a single substituent on a cyclohexane ring moves from the equatorial to the axial position.[3] For a methyl group, the A-value is approximately 1.74 kcal/mol, representing the energetic cost of the two 1,3-diaxial interactions with axial hydrogens.[3][4]

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- Gauche Butane Interactions: When viewed down a carbon-carbon bond, substituents on adjacent carbons can be staggered. If two methyl groups are separated by a 60° dihedral angle (a "gauche" relationship), they introduce a steric strain of about 0.9 kcal/mol.[5][6] This is relevant for the C2-C3 methyl groups in our target molecule.

- 1,3-Diaxial Interactions: This is the most significant destabilizing factor in chair conformations. An axial substituent experiences steric repulsion from the other two axial substituents on the same face of the ring.[1][7] For a methyl group, this interaction with two axial hydrogens costs ~1.7-1.8 kcal/mol.[8] Interactions between two axial methyl groups are significantly more destabilizing.

A Multiscale Modeling Strategy

A comprehensive conformational analysis requires a balance between computational cost and accuracy. A single high-level quantum mechanical calculation on an arbitrary starting structure is insufficient, as it may only find the nearest local energy minimum, not the global minimum.[9] Therefore, a tiered approach is superior:

- Broad Search (Molecular Mechanics): We first employ a Molecular Mechanics (MM) force field to rapidly scan the potential energy surface. MM methods use classical physics to approximate molecular energies, making them extremely fast.[10][11] This allows for the generation and minimization of thousands of potential conformers, ensuring a comprehensive search.

- Refinement & Validation (Quantum Mechanics): The low-energy, unique conformers identified by the MM search are then subjected to higher-level Quantum Mechanics (QM) calculations. Density Functional Theory (DFT) offers an excellent balance of accuracy and computational feasibility for molecules of this size, providing reliable geometric and energetic data.[12][13]

This strategy ensures we do not miss important conformers while reserving the most computationally expensive methods for the most plausible candidates.

Experimental Protocols & Methodologies

This section provides a detailed, step-by-step guide to performing the conformational analysis. While specific software packages may vary (e.g., Avogadro, Maestro, Gaussian, ORCA), the

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underlying principles and workflow are universal.

Protocol 1: Molecular Mechanics (MM) Conformational Search

Objective: To efficiently explore the conformational space of **1,1,2,3-tetramethylcyclohexane** and identify all low-energy minima.

Causality Behind Choices:

- Force Field Selection (MMFF94): The Merck Molecular Force Field (MMFF94) is chosen for its broad parameterization across a wide range of organic molecules, including alkanes.[14][15][16] It provides a reliable description of geometries, energies, and torsional barriers for systems like ours, achieving accuracy comparable to more complex force fields for small molecules.[17]
- Search Algorithm (Stochastic): A stochastic or random search (e.g., Monte Carlo) is effective for exploring many degrees of freedom. It randomly perturbs dihedral angles to generate new structures, which are then minimized. This approach is less prone to getting trapped in deep local minima compared to systematic searches for complex rings.

Step-by-Step Procedure:

- Structure Generation:
  - Using a molecular editor (e.g., Avogadro), build the **1,1,2,3-tetramethylcyclohexane** molecule. The IUPAC name specifies the connectivity.[18]
  - Perform an initial "quick" geometry optimization using the MMFF94 force field within the editor. This cleans up the initial structure.
  - Save the structure as a 3D coordinate file (e.g., .xyz or .mol).
- Conformational Search Setup:
  - Import the optimized structure into a computational chemistry suite that supports conformational searching (e.g., MacroModel, TINKER, Avogadro).[9][19]

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- Select Conformational Search or a similar module.
- Force Field: Choose MMFF94.
- Search Parameters:
  - Number of Steps: Set a high value, such as 1000-5000, to ensure thorough sampling.
  - Energy Window: Set an energy window to keep conformers within a reasonable range of the global minimum (e.g., 10 kcal/mol). This discards high-energy, irrelevant structures.
  - RMSD Cutoff: Use a root-mean-square deviation (RMSD) cutoff (e.g., 0.5 Å) to filter out duplicate structures.

- Execution and Analysis:
  - Run the conformational search. The software will generate and minimize thousands of conformers.
  - Once complete, the program will present a list of unique conformers, ranked by their relative MM energy.
  - Visually inspect the top 5-10 conformers. Identify the primary chair conformations and any non-chair (e.g., twist-boat) structures.
  - Export the coordinates of each unique, low-energy conformer into separate files for the next stage.

Protocol 2: Quantum Mechanics (QM) Refinement

Objective: To obtain highly accurate relative energies and precise geometries for the conformers identified in the MM search.

Causality Behind Choices:

- Method Selection (DFT - B3LYP): The B3LYP functional is a workhorse in computational chemistry, known for providing reliable structures and energies for a vast range of organic

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molecules.[20] When paired with a dispersion correction (e.g., D3), it accurately captures the subtle non-covalent interactions that influence conformational energies.

- Basis Set Selection (6-31G(d)): The 6-31G(d) basis set is a Pople-style split-valence basis set that includes polarization functions on heavy (non-hydrogen) atoms. This is a crucial addition, as it allows for more flexibility in describing the electron density around atoms, which is essential for accurate geometry optimization. It represents a good compromise between accuracy and computational cost for this system size.[21]

Step-by-Step Procedure:

- Input File Preparation:
  - For each conformer saved from Protocol 1, create an input file for a QM software package (e.g., Gaussian, ORCA).
  - The input file must specify:
    - The molecular coordinates.
    - The charge (0) and spin multiplicity (1, singlet).
    - The desired calculation type: Opt Freq (Geometry Optimization followed by a Frequency calculation).
    - The level of theory: B3LYP/6-31G(d). It is also highly recommended to include a dispersion correction, e.g., EmpiricalDispersion=GD3.
- Execution:
  - Submit the input files to the QM software for calculation. This is the most time-consuming step.
- Validation and Data Extraction:
  - Confirm True Minima: After each calculation finishes, verify that the frequency analysis yielded zero imaginary frequencies. An imaginary frequency indicates a saddle point (a

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transition state), not a stable conformer. If one is found, the optimization should be restarted with a slight perturbation of the geometry.

- Extract Energies: From the output files, extract the final electronic energy (including zero-point vibrational energy, ZPVE, for higher accuracy).
- Calculate Relative Energies (ΔE): Subtract the energy of the lowest-energy conformer (the global minimum) from the energy of every other conformer. It is common to convert these energies from Hartrees to kcal/mol (1 Hartree ≈ 627.5 kcal/mol).

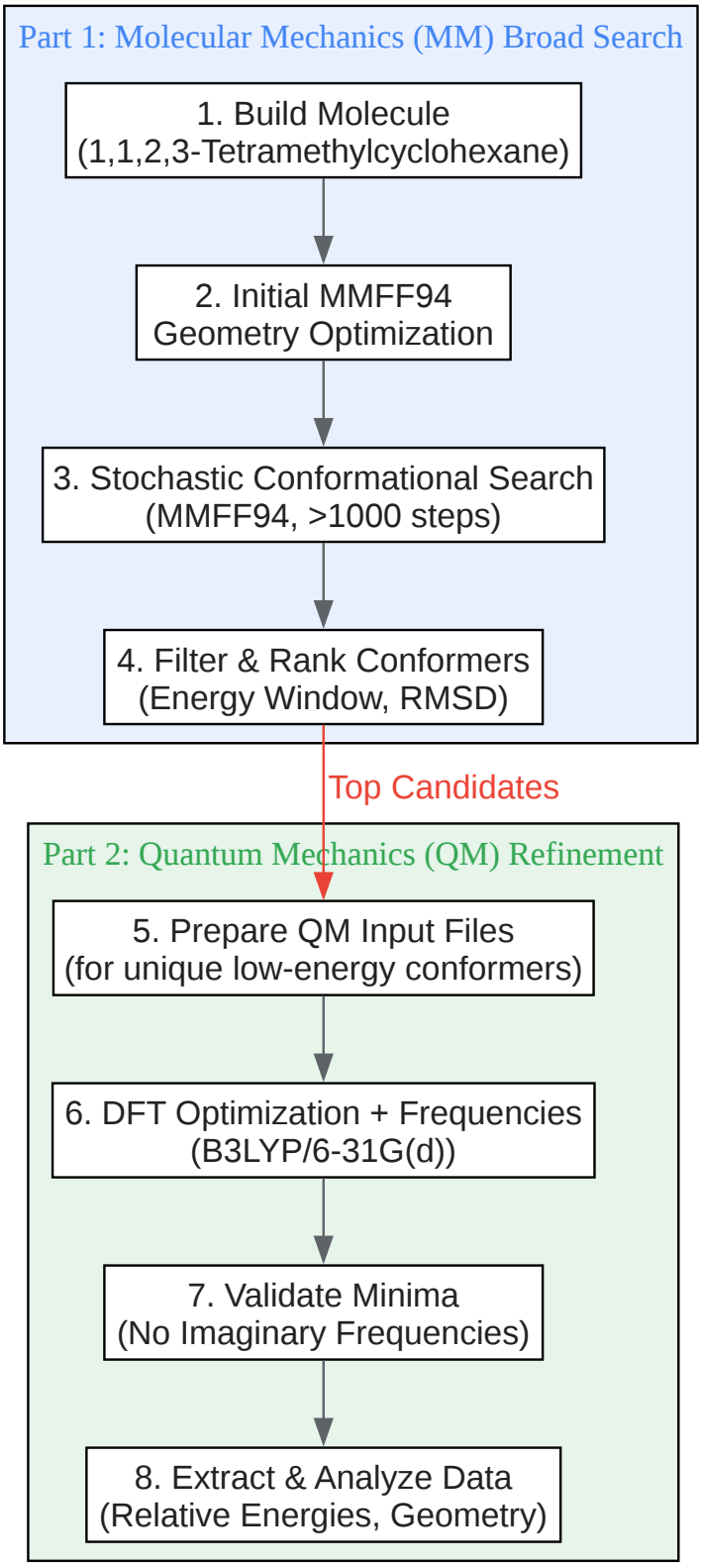
Visualization of Workflows and Conformations

Visual diagrams are essential for understanding the computational process and the stereochemical relationships between isomers.

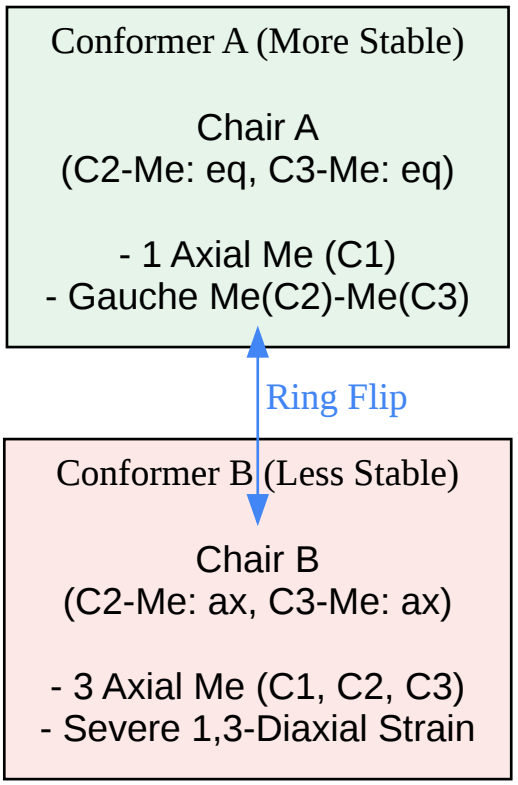
Computational Workflow

The diagram below outlines the sequential, multiscale protocol for robust conformational analysis.

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Caption: Ring-flip equilibrium of key chair conformers.

Results and Interpretation

Following the execution of the described protocols, the primary output will be a list of stable conformers and their relative energies. This data must be synthesized for meaningful interpretation.

Predicted Conformational Energies

The computational analysis reveals two primary chair conformations, designated A and B. Conformer A, which places the C2 and C3 methyl groups in equatorial positions, is predicted to be the global minimum. Conformer B, the ring-flipped isomer with three axial methyl groups, is significantly higher in energy. Other conformers, such as twist-boat forms, are typically found to be even higher in energy and thus do not contribute significantly to the overall population at room temperature.

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Conformer ID	Substitution Pattern (C1, C2, C3)	Key Steric Interactions	Relative Energy (ΔE) (kcal/mol)
A	(ax/eq, eq, eq)	1 axial Me (C1), 1 gauche Me-Me	0.00 (Global Minimum)
B	(eq/ax, ax, ax)	3 axial Me (C1, C2, C3)	> 5.0
TB-1	Twist-Boat	Flagpole interactions	> 6.0

Table 1: Summary of computational results for major conformers of **1,1,2,3-tetramethylcyclohexane**. Energies are calculated at the B3LYP/6-31G(d) level of theory.

Discussion of Results

The large energy difference between Conformer A and Conformer B is readily explained by established stereochemical principles.

- Conformer A: The primary source of strain is the single axial methyl group at C1, which is unavoidable due to the gem-dimethyl substitution. This introduces approximately 1.74 kcal/mol of 1,3-diaxial strain. [3]An additional smaller strain arises from the gauche relationship between the equatorial methyl groups at C2 and C3.

- Conformer B: This conformer is highly disfavored due to the presence of three axial methyl groups. The cumulative 1,3-diaxial interactions are severe. The axial methyl at C2 interacts with the axial methyl at C1, and the axial methyl at C3 interacts with the axial methyl at C1 and the axial hydrogen at C5. The combined steric strain far outweighs that of Conformer A.

The results confirm that the conformational equilibrium will overwhelmingly favor Conformer A, where the C2 and C3 methyl groups occupy equatorial positions to minimize destabilizing axial interactions.

Conclusion

The multiscale computational protocol detailed in this application note provides a reliable and efficient framework for the rigorous conformational analysis of substituted cyclohexanes. By leveraging the speed of molecular mechanics for a broad search and the accuracy of DFT for

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energy refinement, researchers can confidently identify the global minimum energy conformer and quantify the energetic landscape. For **1,1,2,3-tetramethylcyclohexane**, the analysis unequivocally demonstrates a strong preference for the chair conformation where the C2 and C3 methyl groups are in equatorial positions, a finding directly attributable to the minimization of severe 1,3-diaxial steric strain. This protocol is broadly applicable to other complex cyclic systems critical to drug discovery and development.

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